

Personal protective equipment for handling Sodium ionophore VI

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Compound of Interest

Compound Name: Sodium ionophore VI

Cat. No.: B1682100

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Essential Safety and Handling Guide for Sodium Ionophore VI

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Sodium ionophore VI** (CAS No. 80403-59-4). It is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure safe handling and minimize exposure risks.

Chemical Identification and Properties

Sodium ionophore VI is a sodium-selective ionophore used in the fabrication of ion-selective electrodes to measure sodium ion concentrations in aqueous samples, such as biological fluids.^[1] It is not intended for human or veterinary use.^{[2][3]}

Property	Value
Synonyms	Bis[(12-crown-4)methyl] dodecylmethylmalonate
CAS Number	80403-59-4
Molecular Formula	C ₃₄ H ₆₂ O ₁₂
Molecular Weight	662.85 g/mol
Form	Liquid
Storage Temperature	2-8°C
Flash Point	113 °C (235.4 °F) - closed cup

Hazard Identification and Safety Classifications

Sodium ionophore VI is classified as a hazardous substance. The signal word for this chemical is "Warning".

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.
Acute Toxicity, Dermal	H312	Harmful in contact with skin.
Acute Toxicity, Inhalation	H332	Harmful if inhaled.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.

Source: Sigma-Aldrich Safety

Data Sheet Information

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Sodium ionophore VI** to prevent exposure. The recommended equipment is detailed below.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or face shield.	Protects against splashes and eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and irritation.
Skin/Body Protection	Laboratory coat, impervious clothing.	Protects skin from accidental contact.
Respiratory Protection	Type ABEK (EN 14387) respirator filter or N95 dust mask. Use in a well-ventilated area or fume hood.	Prevents inhalation of harmful vapors or aerosols.

Safe Handling and Operational Plan

Adherence to a strict operational protocol is essential for safety.

4.1. Preparation and Engineering Controls

- Ventilation: Always handle **Sodium ionophore VI** inside a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and operational before beginning work.
- Review SDS: Read and understand the Safety Data Sheet (SDS) completely before use.
- Assemble PPE: Put on all required PPE as specified in the table above.

4.2. Handling Procedure

- Aliquoting: When transferring the liquid, use appropriate tools (e.g., micropipettes with filtered tips) to avoid aerosol generation.

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.
- **Containment:** Work within a designated area to contain any potential spills.

4.3. Post-Handling

- **Decontamination:** Wipe down the work area and any equipment used with an appropriate solvent (e.g., ethanol), followed by soap and water.
- **Glove Removal:** Remove gloves using the proper technique to avoid skin contamination and dispose of them as hazardous waste.
- **Hand Washing:** Wash hands thoroughly with soap and water after completing the work.

Emergency and First Aid Procedures

Immediate action is required in the event of exposure.

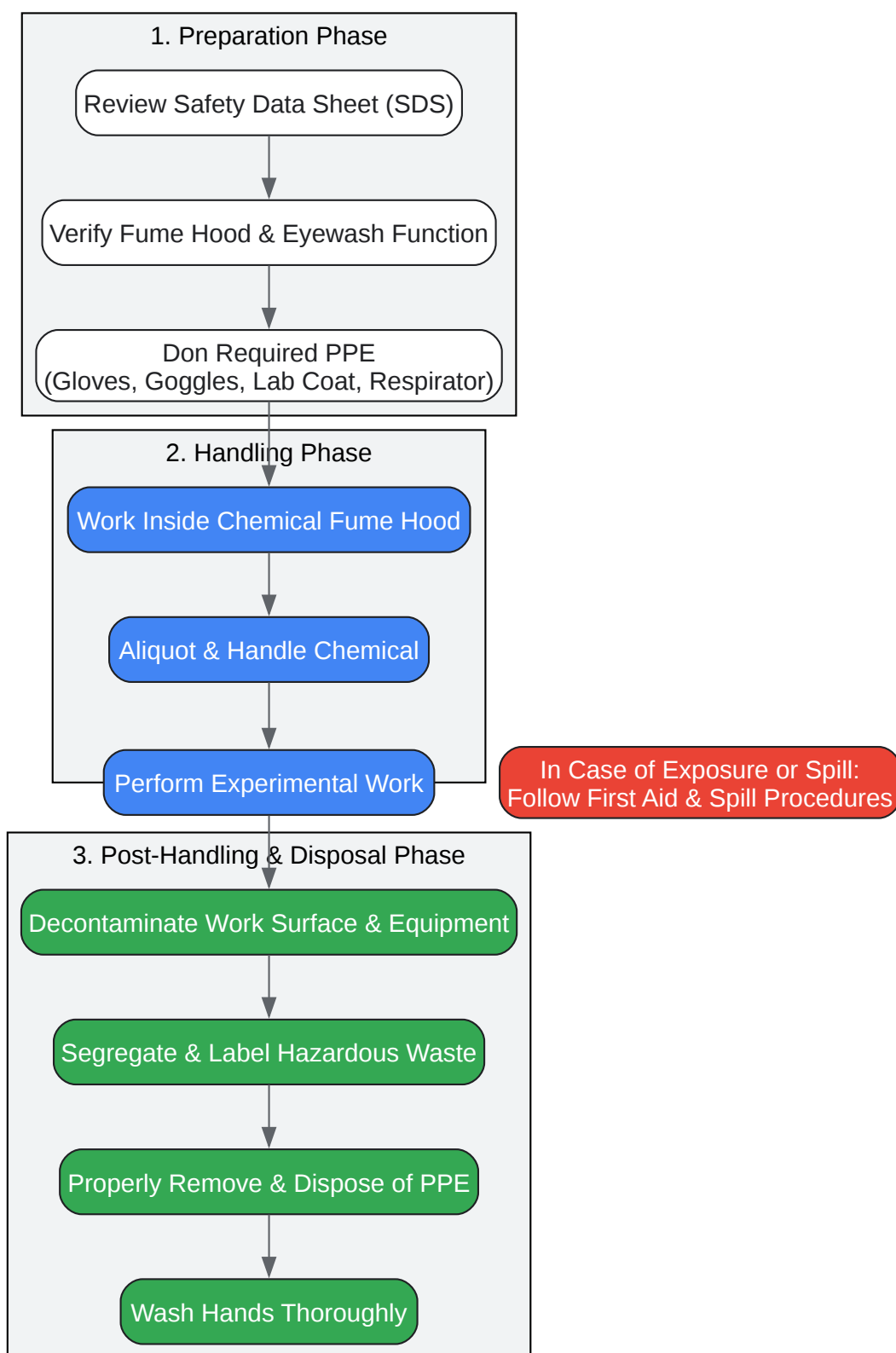
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Call a POISON CENTER or doctor if you feel unwell. (P304 + P340 + P312)
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell. (P302 + P352 + P312)
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. (P305 + P351 + P338)
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. (P301 + P312)

Disposal Plan

All waste materials contaminated with **Sodium ionophore VI** must be treated as hazardous waste.

- Contaminated Materials: Used gloves, pipette tips, wipes, and any other disposable materials that have come into contact with the chemical must be collected in a designated, sealed hazardous waste container.
- Unused Chemical: Dispose of unused **Sodium ionophore VI** in accordance with local, state, and federal environmental regulations. Do not pour down the drain. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal instructions.
- Container Disposal: Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.

Workflow for Safe Handling of Sodium Ionophore VI



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Caption: Workflow for the safe handling of **Sodium ionophore VI** from preparation to disposal.

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References

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